

Personal protective equipment for handling Phenyl-glutarimide 4'-oxyacetic acid

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Compound of Interest

Compound Name: Phenyl-glutarimide 4'-oxyacetic acid

Cat. No.: B12379936

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Essential Safety and Handling Guide for Phenyl-glutarimide 4'-oxyacetic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Phenyl-glutarimide 4'-oxyacetic acid**. As a carboxylic acid-functionalized cereblon ligand used in the development of Proteolysis Targeting Chimeras (PROTACs), this compound requires careful handling to minimize exposure and ensure a safe laboratory environment. The following procedures are based on general best practices for handling similar research-grade chemical compounds.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize the risk of exposure when handling **Phenyl-glutarimide 4'-oxyacetic acid**. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical splash goggles are mandatory. A face shield should be worn when there is a significant risk of splashes.
Skin Protection	Chemical-resistant gloves (nitrile or butyl rubber are recommended) should be worn. Double-gloving is advised for added protection. A fully buttoned lab coat is required. For tasks with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
Respiratory Protection	When handling the solid compound or in situations where aerosolization is possible, a fit-tested N95 respirator or higher is recommended. All handling of the solid form should be conducted within a certified chemical fume hood.

Operational and Disposal Plans

Safe Handling Procedures:

- Preparation: All manipulations of **Phenyl-glutarimide 4'-oxyacetic acid**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent the inhalation of any airborne particles.
- Spill Management:
 - For Liquid Spills: Absorb the spill using an inert, non-combustible material like vermiculite or sand. Collect the absorbed material into a designated, sealed container for hazardous waste.
 - Decontamination: The spill area should be decontaminated with a suitable solvent (e.g., 70% ethanol), and all cleaning materials must also be disposed of as hazardous waste.

Disposal Plan:

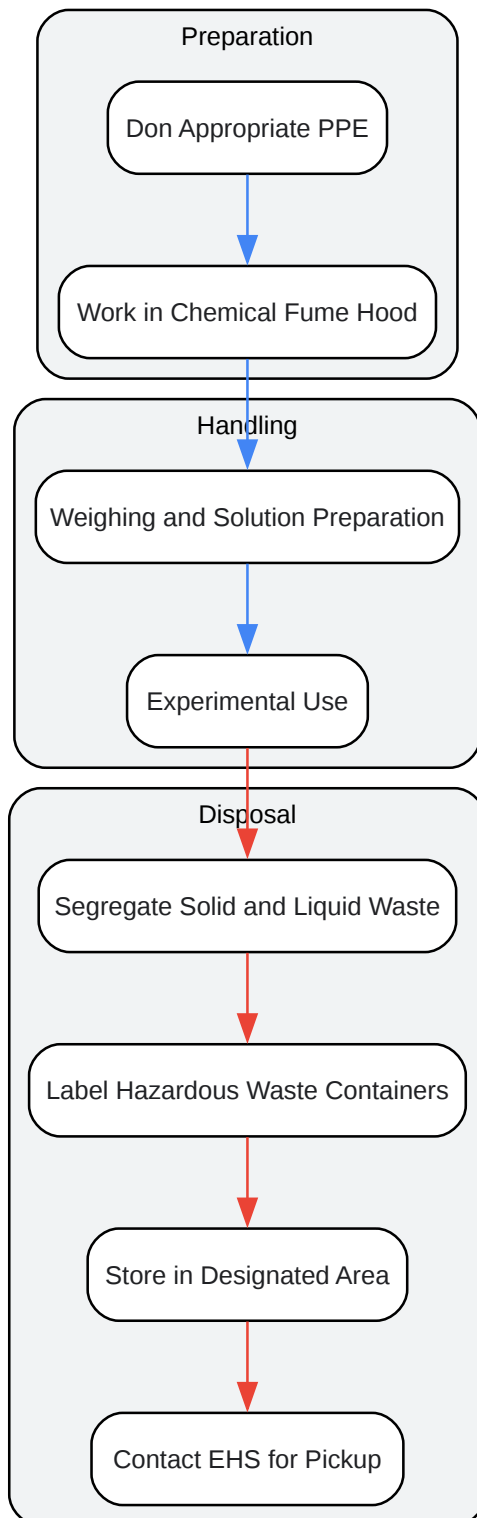
All waste materials that have come into contact with **Phenyl-glutarimide 4'-oxyacetic acid** must be treated as hazardous waste. Under no circumstances should this compound or its contaminated materials be disposed of in regular trash or down the drain.^[1]

- Waste Segregation:
 - Solid Waste: Collect all solid waste, including contaminated labware (e.g., pipette tips, vials), consumables (e.g., absorbent paper, wipes), and used PPE (e.g., gloves), in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.^[2]
 - Liquid Waste: Collect all liquid waste, such as unused stock solutions and contaminated media, in a separate, sealed, and shatter-resistant container.^{[1][2]} Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.^[2]
- Labeling: All waste containers must be clearly and accurately labeled with the words "Hazardous Waste," the full chemical name "**Phenyl-glutarimide 4'-oxyacetic acid**," and any other identifiers required by your institution.^{[2][3]}
- Storage: Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory, away from general lab traffic.^[2]
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the collection and final disposal of the hazardous waste.^{[1][3][4]} They will ensure that the waste is managed in accordance with all local, state, and federal regulations.^[1]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **Phenyl-glutarimide 4'-oxyacetic acid**.

Safe Handling and Disposal Workflow for Phenyl-glutarimide 4'-oxyacetic acid



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Caption: Workflow for safe handling and disposal.

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